

A Comparative Guide to Emulsion Stability: Polysorbate 80

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Emulkop*
CAS No.: *134092-15-2*
Cat. No.: *B1178724*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Polysorbate 80, a widely used non-ionic surfactant, and its role in achieving stable emulsions. Due to the lack of available scientific and commercial information on "**Emulkop**," a direct comparative analysis is not feasible at this time. Therefore, this document will focus on the performance and characteristics of Polysorbate 80, presenting data and experimental protocols in the requested format to serve as a valuable resource for formulation development.

Introduction to Emulsifiers and Emulsion Stability

Emulsions are thermodynamically unstable systems of at least two immiscible liquids, where one liquid is dispersed in the other in the form of droplets. The stability of an emulsion is a critical factor in the efficacy and shelf-life of a wide range of products, from pharmaceutical formulations to food and cosmetics. Emulsifiers, or emulsifying agents, are crucial components that stabilize these systems by adsorbing at the oil-water interface, reducing interfacial tension, and preventing droplet coalescence.

Polysorbate 80, also known as Tween 80, is a hydrophilic non-ionic surfactant belonging to the polysorbate family.[1][2] It is synthesized by the ethoxylation of sorbitan monooleate and is widely used as an emulsifier, solubilizer, and stabilizer in various applications, including parenteral, oral, and topical pharmaceutical formulations.[3][4] Its popularity stems from its low toxicity, biocompatibility, and high efficiency in forming stable oil-in-water (O/W) emulsions.[3]

Physicochemical Properties of Polysorbate 80

A thorough understanding of the physicochemical properties of an emulsifier is fundamental to predicting its performance.

Property	Value/Description	References
Chemical Name	Polyoxyethylene (20) sorbitan monooleate	[2]
Appearance	Amber-colored, viscous liquid	[2]
HLB Value	~15.0	[2]
Solubility	Soluble in water and ethanol	[2]
Ionic Nature	Non-ionic	[1][2]
Critical Micelle Concentration (CMC)	~0.012 mM in water	[3]
pH Stability Range	Stable over a wide pH range	[2]

Performance Data: Emulsion Stability with Polysorbate 80

The stability of an emulsion is typically assessed by monitoring various parameters over time, such as droplet size, zeta potential, and creaming index. While direct comparative data with "**Emulkop**" is unavailable, the following table presents typical data for emulsions stabilized with Polysorbate 80.

Stability Parameter	Method	Typical Results for Polysorbate 80 Stabilized O/W Emulsion	References
Droplet Size (Mean Diameter)	Dynamic Light Scattering (DLS)	Initial: 150-250 nm. Stable emulsions show minimal change over 30-90 days at various storage conditions.	[5]
Polydispersity Index (PDI)	Dynamic Light Scattering (DLS)	< 0.25, indicating a narrow and uniform droplet size distribution.	[5]
Zeta Potential	Electrophoretic Light Scattering (ELS)	-25 to -40 mV. A value greater than 30 mV generally indicates good electrostatic stability.	[1][5]
Creaming Index	Visual Observation or Centrifugation	< 5% after 24 hours. Well-formulated emulsions show no visible creaming for extended periods.	[5]
Viscosity	Rheometer	Stable viscosity over time at different shear rates. Significant changes can indicate instability.	[6][7]

Experimental Protocols

Detailed and reproducible experimental protocols are essential for the accurate assessment of emulsion stability.

Preparation of an Oil-in-Water (O/W) Emulsion

Objective: To prepare a stable O/W emulsion using Polysorbate 80.

Materials:

- Oil Phase: e.g., Medium-chain triglycerides (MCT) oil
- Aqueous Phase: Deionized water
- Emulsifier: Polysorbate 80
- High-shear homogenizer

Procedure:

- Prepare the aqueous phase by dissolving Polysorbate 80 in deionized water at a concentration of 1-5% (w/v).
- Slowly add the oil phase (e.g., 10-20% v/v) to the aqueous phase while continuously stirring with a magnetic stirrer.
- Subject the coarse emulsion to high-shear homogenization at 10,000-20,000 rpm for 5-10 minutes.
- Cool the emulsion to room temperature while stirring gently.
- Store the emulsion in a sealed container for stability studies.

Droplet Size and Zeta Potential Measurement

Objective: To determine the mean droplet size, polydispersity index (PDI), and zeta potential of the prepared emulsion.

Instrumentation: Dynamic Light Scattering (DLS) and Electrophoretic Light Scattering (ELS) instrument (e.g., Malvern Zetasizer).

Procedure:

- Dilute the emulsion sample with deionized water to an appropriate concentration to avoid multiple scattering effects.
- Equilibrate the sample to the desired temperature (e.g., 25°C) in the instrument.
- For droplet size and PDI, perform DLS measurements, collecting data from at least three independent runs.
- For zeta potential, perform ELS measurements using an appropriate folded capillary cell.
- Analyze the data using the instrument's software to obtain the mean droplet diameter (Z-average), PDI, and zeta potential.

Accelerated Stability Testing: Centrifugation

Objective: To assess the short-term physical stability of the emulsion against creaming or sedimentation.

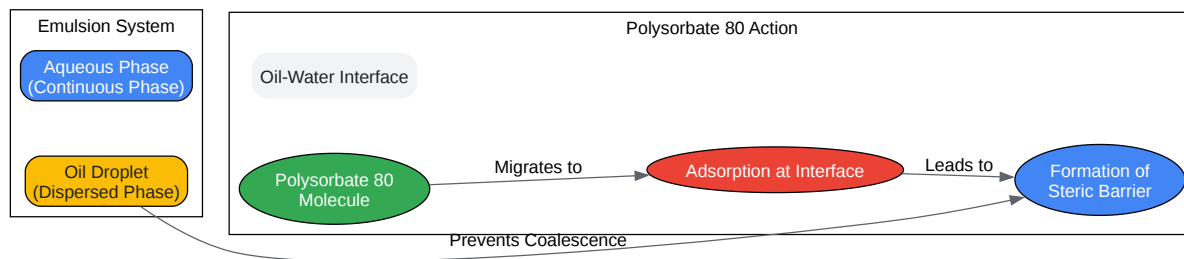
Instrumentation: Centrifuge.

Procedure:

- Fill a graduated centrifuge tube with the emulsion.
- Centrifuge the sample at a specified speed (e.g., 3000-5000 rpm) for a defined period (e.g., 30 minutes).
- After centrifugation, visually inspect the sample for any signs of phase separation, such as a cream layer at the top or sediment at the bottom.
- Calculate the Creaming Index (CI) as follows: $CI (\%) = (\text{Height of the cream layer} / \text{Total height of the emulsion}) \times 100$

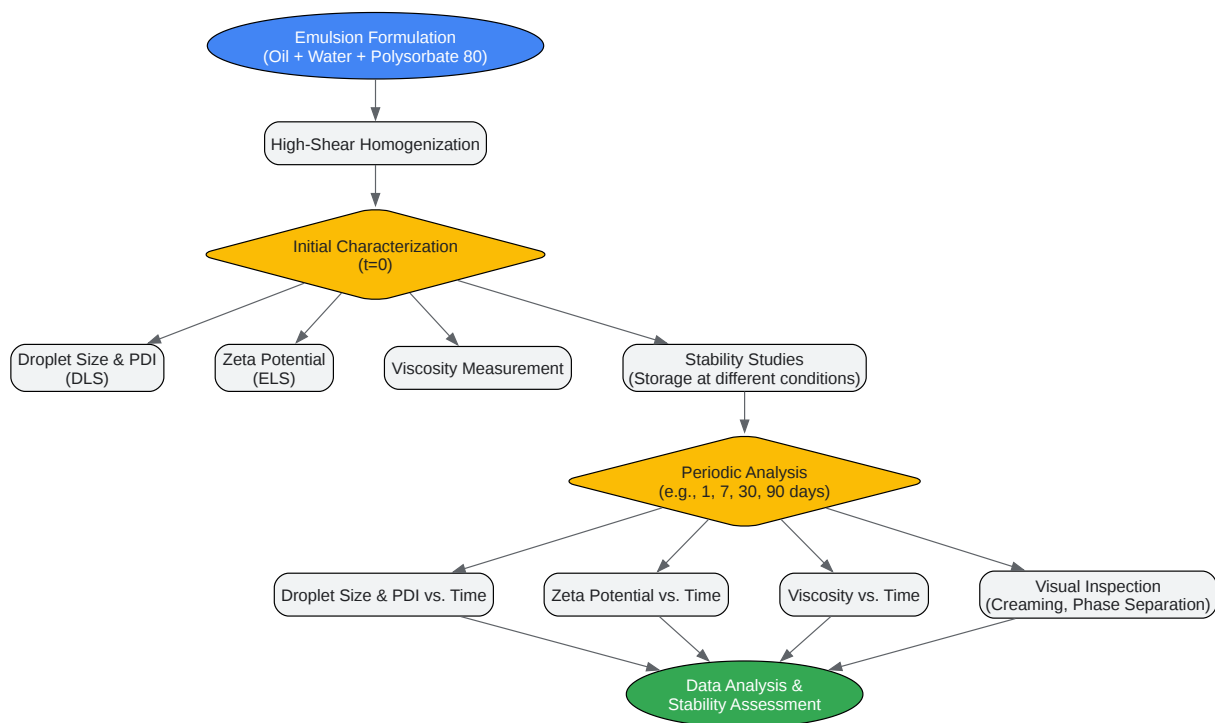
Diagrams and Workflows

Visual representations can aid in understanding complex processes and relationships.



[Click to download full resolution via product page](#)

Caption: Mechanism of emulsion stabilization by Polysorbate 80.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating emulsion stability.

Conclusion

Polysorbate 80 is a highly effective and versatile emulsifier for creating stable oil-in-water emulsions, a critical requirement for many pharmaceutical and research applications. Its well-characterized properties and predictable performance make it a benchmark surfactant in formulation science. While a direct comparison with "**Emulkop**" could not be conducted due to a lack of available data on the latter, the information and protocols presented in this guide for Polysorbate 80 provide a robust framework for assessing and comparing the performance of any emulsifying agent. Researchers and drug development professionals are encouraged to utilize these methodologies to systematically evaluate and select the most appropriate emulsifier to ensure the stability and efficacy of their formulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. avenalab.com \[avenalab.com\]](#)
- [3. discovery.ucl.ac.uk \[discovery.ucl.ac.uk\]](#)
- [4. ascendiacdmo.com \[ascendiacdmo.com\]](#)
- [5. Effect of the Amount of Polysorbate 80 and Oregano Essential Oil on the Emulsion Stability and Characterization Properties of Sodium Alginate Microcapsules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. fastercapital.com \[fastercapital.com\]](#)
- [7. wjbphs.com \[wjbphs.com\]](#)
- To cite this document: BenchChem. [A Comparative Guide to Emulsion Stability: Polysorbate 80]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1178724/docs#a-comparative-guide-to-emulsion-stability-polysorbate-80\]](https://www.benchchem.com/product/b1178724/docs#a-comparative-guide-to-emulsion-stability-polysorbate-80)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)